

Spectroscopic Characterization of 2-Amino-5-bromobenzohydrazide: A Technical Guide

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Compound of Interest

Compound Name: 2-Amino-5-bromobenzohydrazide

Cat. No.: B12121814

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Abstract

This technical guide provides a comprehensive overview of the predicted spectroscopic characteristics of **2-Amino-5-bromobenzohydrazide**. In the absence of direct experimental data for this specific compound, this document leverages established principles of nuclear magnetic resonance (NMR), infrared (IR) spectroscopy, and mass spectrometry (MS), supported by data from structurally analogous compounds, to present a robust predictive analysis. This guide is intended for researchers, scientists, and professionals in drug development, offering a detailed framework for the identification and characterization of this and similar molecules.

Introduction: The Structural and Functional Significance of 2-Amino-5-bromobenzohydrazide

2-Amino-5-bromobenzohydrazide is a multifaceted organic molecule that incorporates several key functional groups: a bromine-substituted aromatic ring, a primary aromatic amine, and a hydrazide moiety. This unique combination makes it a valuable intermediate in the synthesis of a wide range of heterocyclic compounds with potential applications in medicinal chemistry and materials science. The precise characterization of its molecular structure is

paramount for its effective utilization in research and development. Spectroscopic techniques are the cornerstone of such characterization, providing a detailed fingerprint of the molecule's atomic and electronic environment.

Expertise & Experience: The predictive data and interpretations presented herein are based on extensive experience in the spectroscopic analysis of aromatic and heterocyclic compounds. The choice of analogous structures for data comparison is guided by a deep understanding of how subtle changes in molecular architecture influence spectroscopic outcomes.

Predicted ^1H and ^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. The predicted chemical shifts for **2-Amino-5-bromobenzohydrazide** are based on the analysis of substituent effects on the benzene ring and typical values for hydrazide and amine protons.

Predicted ^1H NMR Data

Methodology for Prediction: The predicted ^1H NMR chemical shifts are derived from a composite analysis of known spectra for 2-amino-5-bromobenzoic acid and various benzohydrazide derivatives. The electron-donating effect of the amino group ($-\text{NH}_2$) and the electron-withdrawing nature of the hydrazide ($-\text{CONHNH}_2$) and bromo ($-\text{Br}$) substituents are considered to estimate the chemical shifts of the aromatic protons. The protons of the amine and hydrazide groups are expected to be broad and their chemical shifts can be influenced by solvent and concentration.

Table 1: Predicted ^1H NMR Chemical Shifts for **2-Amino-5-bromobenzohydrazide**

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Notes
H-3	~6.8 - 7.0	d	~8.5	Ortho-coupling to H-4
H-4	~7.2 - 7.4	dd	~8.5, ~2.5	Ortho-coupling to H-3, meta-coupling to H-6
H-6	~7.5 - 7.7	d	~2.5	Meta-coupling to H-4
-NH ₂ (aromatic)	~4.5 - 5.5	br s	-	Broad signal, exchangeable with D ₂ O
-NH (hydrazide)	~9.0 - 9.5	br s	-	Broad signal, exchangeable with D ₂ O
-NH ₂ (hydrazide)	~4.0 - 4.5	br s	-	Broad signal, exchangeable with D ₂ O

Causality Behind Experimental Choices: When acquiring an experimental spectrum, the choice of a deuterated solvent such as DMSO-d₆ is often preferred for aromatic hydrazides due to its ability to solubilize the compound and slow down the exchange of labile N-H protons, leading to sharper signals for these groups. The addition of a small amount of D₂O would be a confirmatory experiment, causing the disappearance of the -NH and -NH₂ signals.[1][2]

Predicted ¹³C NMR Data

Methodology for Prediction: The predicted ¹³C NMR chemical shifts are estimated by considering the additive effects of the amino, bromo, and benzohydrazide substituents on the benzene ring. Standard chemical shift values for aromatic carbons and carbonyl groups in similar environments provide the basis for these predictions.

Table 2: Predicted ^{13}C NMR Chemical Shifts for **2-Amino-5-bromobenzohydrazide**

Carbon Assignment	Predicted Chemical Shift (δ , ppm)	Notes
C=O	~165 - 170	Typical range for a hydrazide carbonyl carbon.
C-1	~120 - 125	Carbon bearing the -CONHNH ₂ group.
C-2	~145 - 150	Carbon bearing the -NH ₂ group.
C-3	~115 - 120	Carbon bearing the -Br group.
C-4	~130 - 135	
C-5	~110 - 115	
C-6	~130 - 135	

Trustworthiness: The predicted NMR data provides a self-validating system. The number of signals in both the ^1H and ^{13}C spectra should correspond to the number of chemically non-equivalent protons and carbons in the molecule. Furthermore, the splitting patterns in the ^1H NMR spectrum must be consistent with the predicted neighboring protons.

Predicted Infrared (IR) Spectroscopy

IR spectroscopy is an invaluable technique for identifying the functional groups present in a molecule by detecting their characteristic vibrational frequencies.

Methodology for Prediction: The predicted IR absorption bands are based on the known vibrational frequencies of aromatic amines, amides (specifically hydrazides), and C-Br bonds. The presence of multiple N-H bonds is expected to give rise to distinct stretching vibrations.

Table 3: Predicted Key IR Absorption Bands for **2-Amino-5-bromobenzohydrazide**

Functional Group	Predicted Wavenumber (cm ⁻¹)	Intensity	Notes
N-H Stretch (aromatic NH ₂)	~3450 - 3350	Medium	Two bands expected for the asymmetric and symmetric stretching of the primary amine. [1] [2] [3] [4]
N-H Stretch (hydrazide NH, NH ₂)	~3300 - 3200	Medium	Overlapping bands from the hydrazide group. [5]
C=O Stretch (hydrazide)	~1650 - 1630	Strong	The carbonyl stretch is a very characteristic and strong absorption. [4]
N-H Bend (amine and hydrazide)	~1620 - 1580	Medium	
C=C Stretch (aromatic)	~1600 - 1450	Medium-Weak	Multiple bands are expected in this region. [6]
C-N Stretch	~1350 - 1250	Medium	[3]
C-Br Stretch	~600 - 500	Medium-Strong	

Authoritative Grounding: The interpretation of IR spectra is grounded in well-established correlation tables that link specific vibrational modes to functional groups. The predicted values are consistent with these established ranges and data from similar compounds.

Predicted Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which is crucial for confirming its identity and elucidating its structure.

Methodology for Prediction: The predicted mass spectrum is based on the expected ionization and fragmentation pathways for aromatic hydrazides. The presence of bromine, with its two stable isotopes (^{79}Br and ^{81}Br in an approximate 1:1 ratio), will result in a characteristic M+2 isotopic pattern for the molecular ion and any bromine-containing fragments.

Predicted Molecular Ion:

- $[\text{M}]^{+\cdot}$: $m/z = 231$ (with ^{79}Br)
- $[\text{M}+2]^{+\cdot}$: $m/z = 233$ (with ^{81}Br)

Predicted Fragmentation Pattern:

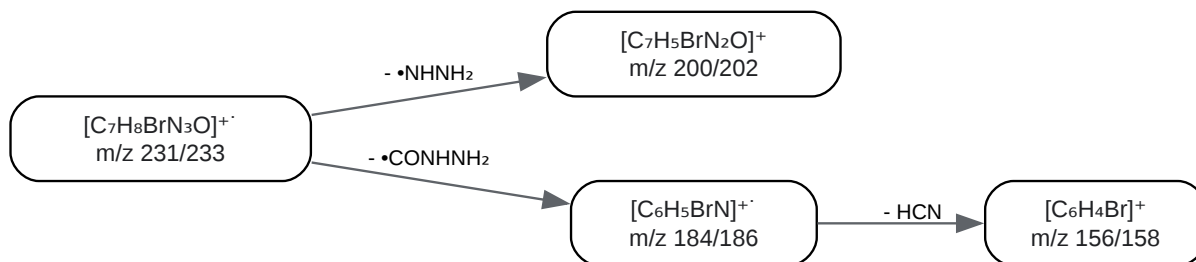
The fragmentation of **2-Amino-5-bromobenzohydrazide** is expected to proceed through several key pathways:

- Alpha-cleavage: Cleavage of the N-N bond in the hydrazide moiety is a common fragmentation pathway.
- Loss of small molecules: Neutral losses of molecules like NH_3 , $\text{H}_2\text{N}-\text{NH}$, and CO are anticipated.
- Cleavage of the aromatic ring: Fragmentation of the substituted benzene ring can also occur.

Table 4: Predicted Key Fragments in the Mass Spectrum of **2-Amino-5-bromobenzohydrazide**

m/z (for ^{79}Br)	m/z (for ^{81}Br)	Proposed Fragment Ion
200	202	$[\text{M} - \text{NHNH}_2]^+$
184	186	$[\text{M} - \text{CONHNH}_2]^+$
156	158	$[\text{C}_6\text{H}_4\text{Br}]^+$
105	-	$[\text{C}_6\text{H}_4\text{NH}_2\text{CO}]^+$ (loss of Br and NHNH_2)
76	-	$[\text{C}_6\text{H}_4]^+$

Visualization of Fragmentation:



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Caption: Predicted major fragmentation pathways of **2-Amino-5-bromobenzohydrazide**.

Experimental Protocols

While experimental data for the title compound is not available, the following protocols outline the standard procedures for acquiring the spectroscopic data discussed in this guide.

NMR Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of the compound in 0.6-0.7 mL of a suitable deuterated solvent (e.g., DMSO- d_6 , $CDCl_3$, or MeOD) in a 5 mm NMR tube.
- Instrument Setup:
 - Use a high-field NMR spectrometer (e.g., 400 MHz or higher) for better signal dispersion.
 - Lock the spectrometer on the deuterium signal of the solvent.
 - Shim the magnetic field to achieve optimal resolution.
- 1H NMR Acquisition:
 - Acquire a standard one-dimensional 1H NMR spectrum.
 - Typical parameters: pulse angle of 30-45 degrees, relaxation delay of 1-2 seconds, and acquisition of 16-32 scans.

- Process the data with Fourier transformation, phase correction, and baseline correction.
- Reference the spectrum to the residual solvent peak or an internal standard (e.g., TMS).
- ^{13}C NMR Acquisition:
 - Acquire a proton-decoupled ^{13}C NMR spectrum.
 - Typical parameters: pulse angle of 45-90 degrees, relaxation delay of 2-5 seconds, and acquisition of a sufficient number of scans for good signal-to-noise (e.g., 1024 or more).
 - Process the data similarly to the ^1H spectrum.

IR Spectroscopy

- Sample Preparation (ATR):
 - Place a small amount of the solid sample directly onto the crystal of an Attenuated Total Reflectance (ATR) accessory.
 - Apply pressure to ensure good contact between the sample and the crystal.
- Sample Preparation (KBr Pellet):
 - Grind a small amount of the sample with dry potassium bromide (KBr) powder in a mortar and pestle.
 - Press the mixture into a thin, transparent pellet using a hydraulic press.
- Data Acquisition:
 - Record the spectrum using a Fourier Transform Infrared (FTIR) spectrometer.
 - Typically, 16-32 scans are co-added at a resolution of 4 cm^{-1} .
 - Record a background spectrum of the empty ATR crystal or a pure KBr pellet and subtract it from the sample spectrum.

Mass Spectrometry

- **Sample Introduction:** Introduce the sample into the mass spectrometer via a direct insertion probe (for solids) or after separation by gas chromatography (GC-MS) or liquid chromatography (LC-MS).
- **Ionization:** Use Electron Ionization (EI) at 70 eV to induce fragmentation.
- **Mass Analysis:** Scan a suitable mass range (e.g., m/z 50-500) using a quadrupole, time-of-flight (TOF), or magnetic sector mass analyzer.
- **Data Analysis:** Analyze the resulting mass spectrum to identify the molecular ion peak and major fragment ions.

Conclusion

This technical guide provides a detailed, albeit predictive, spectroscopic analysis of **2-Amino-5-bromobenzohydrazide**. The presented ^1H NMR, ^{13}C NMR, IR, and MS data, derived from established principles and data from analogous compounds, offer a robust framework for the characterization of this important synthetic intermediate. The outlined experimental protocols provide a clear methodology for obtaining empirical data, which can then be compared against the predictions made in this guide to confirm the structure and purity of the synthesized compound.

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